

# Technical Guide: An Overview of 3-Amino-4-methylpyridine

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## Compound of Interest

Compound Name: 3-Amino-4-methylpyridine

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Audience: Researchers, scientists, and drug development professionals.

This document provides a detailed overview of the chemical and physical properties of **3-Amino-4-methylpyridine**, a significant intermediate in the pharmaceutical industry.

## Core Chemical Properties

**3-Amino-4-methylpyridine**, also known as 3-Amino-4-picoline, is a heterocyclic organic compound.<sup>[1][2]</sup> It serves as a crucial building block in the synthesis of various pharmaceutical agents.<sup>[3]</sup> Its fundamental properties are summarized below.

Table 1: Physicochemical Properties of **3-Amino-4-methylpyridine**

Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>8</sub> N <sub>2</sub>	[2][4][5][6][7][8][9]
Molecular Weight	108.14 g/mol	[2][6][8][10][11]
CAS Number	3430-27-1	[4][10]
Appearance	White to brown crystalline powder	[1][3][11]
Melting Point	102-107 °C	[7][11]
IUPAC Name	4-methylpyridin-3-amine	[2]
Synonyms	3-Amino-4-picoline	[1][2]

## Role in Pharmaceutical Synthesis

**3-Amino-4-methylpyridine** is a key intermediate in the synthesis of more complex molecules, notably in the production of antiretroviral drugs.[3] One of its most critical applications is in the synthesis of Nevirapine, a non-nucleoside reverse transcriptase inhibitor (NNRTI) used to treat HIV-1 infection.[3]

### Experimental Protocol: Synthesis of 2-Chloro-**3-amino-4-methylpyridine**

While specific laboratory protocols can vary, a general methodology for the chlorination of **3-Amino-4-methylpyridine** to produce the key Nevirapine intermediate, 2-chloro-**3-amino-4-methylpyridine**, is described. This process is a foundational step in the multi-stage synthesis of Nevirapine.[3]

Objective: To synthesize 2-chloro-**3-amino-4-methylpyridine** via the chlorination of **3-Amino-4-methylpyridine**.

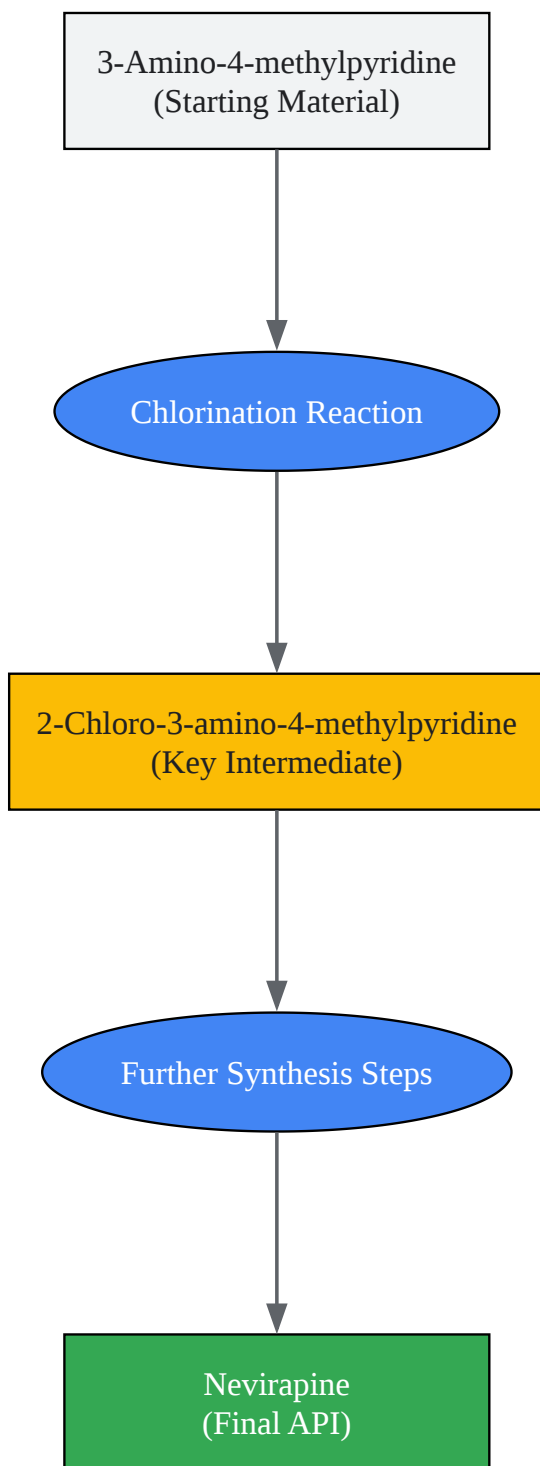
Methodology:

- Reaction Setup: **3-Amino-4-methylpyridine** is dissolved in a suitable inert solvent.
- Chlorination: A chlorinating agent is introduced to the solution. The reaction proceeds to selectively add a chlorine atom to the pyridine ring.

- Work-up: Following the reaction, the mixture is processed to isolate and purify the desired product, 2-chloro-**3-amino-4-methylpyridine**.
- Analysis: The final product is analyzed to confirm its structure and purity, typically using techniques such as NMR spectroscopy and mass spectrometry.

## Synthetic Pathway Visualization

The following diagram illustrates the logical workflow of **3-Amino-4-methylpyridine** as a precursor in a critical pharmaceutical manufacturing process.



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Caption: Synthetic pathway from **3-Amino-4-methylpyridine** to Nevirapine.

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## References

- 1. 3-Amino-4-methylpyridine | 3430-27-1 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 2. 3-Amino-4-picoline | C<sub>6</sub>H<sub>8</sub>N<sub>2</sub> | CID 137935 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3-Amino-4-methylpyridine | 3430-27-1 [chemicalbook.com]
- 4. 3-Amino-4-methyl pyridine [jubilantingrevia.com]
- 5. echemi.com [echemi.com]
- 6. 3-amino-4-methylpyridine [stenutz.eu]
- 7. 3-氨基-4-甲基吡啶 97% | Sigma-Aldrich [sigmaaldrich.com]
- 8. scbt.com [scbt.com]
- 9. mybiosource.com [mybiosource.com]
- 10. chakracheem.com [chakracheem.com]
- 11. jubilantingrevia.com [jubilantingrevia.com]
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